

# Navigating Quality and Consistency: A Technical Guide to Drospirenone-d4

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## Compound of Interest

Compound Name: *Drospirenone-d4*

Cat. No.: *B12422316*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the product specifications, analytical methodologies, and biological context for **Drospirenone-d4**, a deuterated analog of the synthetic progestin Drospirenone. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, pharmacology, and quality control, ensuring the accurate and effective use of this stable isotope-labeled compound.

**Drospirenone-d4** is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the precise measurement of Drospirenone in biological matrices.<sup>[1]</sup> Its structural similarity to Drospirenone, with the key difference of deuterium labeling, allows it to mimic the behavior of the parent compound during sample preparation and analysis, thereby correcting for variations and enhancing the accuracy of quantification.

## Product Specifications

The quality and consistency of **Drospirenone-d4** are defined by a set of critical product specifications. While a Certificate of Analysis (CoA) provides batch-specific results, the following table summarizes the general product specifications available from various suppliers.

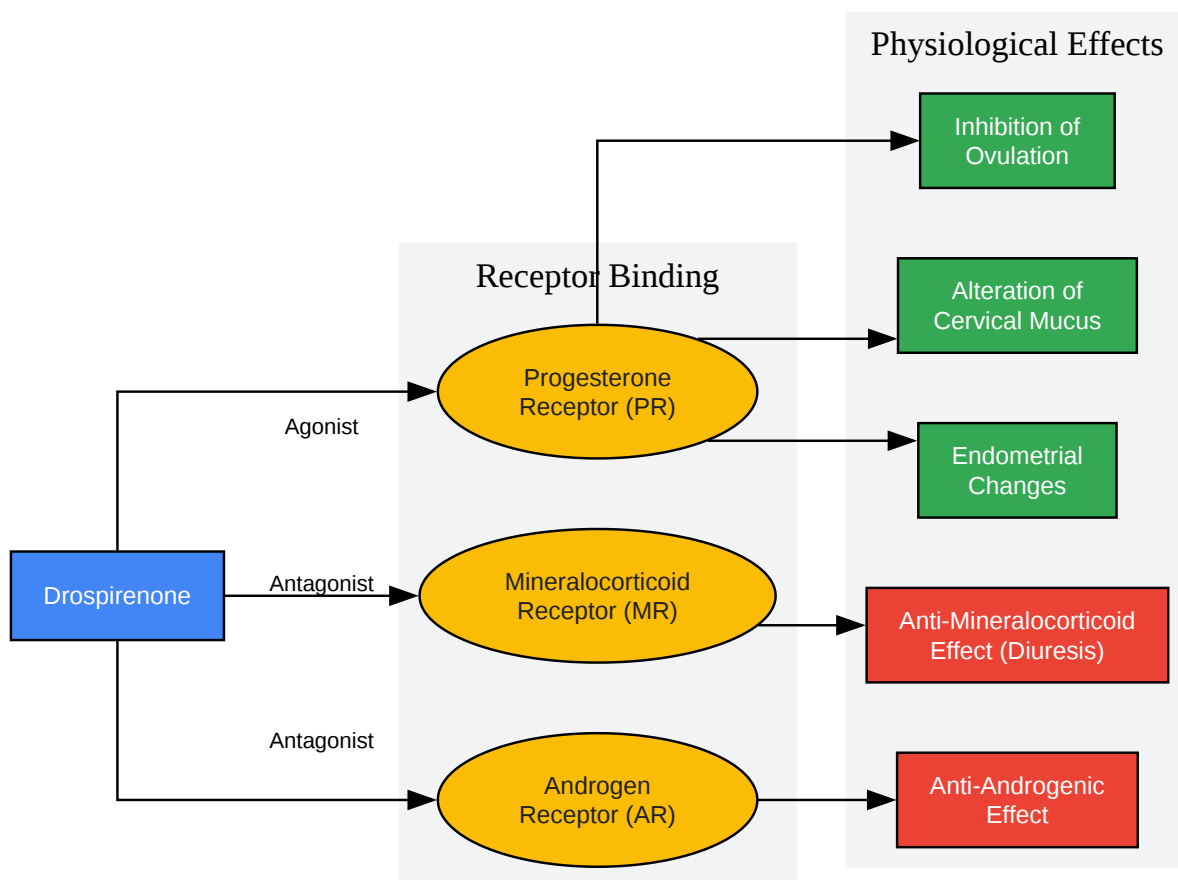
Parameter	Specification	Source
Chemical Name	Drospirenone-d4	LGC Standards[2][3]
CAS Number	2376035-94-6	LGC Standards[2][3], Simson Pharma Limited, Pharmaffiliates
Molecular Formula	C <sub>24</sub> H <sub>26</sub> D <sub>4</sub> O <sub>3</sub>	LGC Standards, Sussex Research Laboratories Inc., Pharmaffiliates
Molecular Weight	370.52 g/mol	LGC Standards, Sussex Research Laboratories Inc., Pharmaffiliates
Purity	>95% (typically by HPLC)	LGC Standards, Sussex Research Laboratories Inc.
Isotopic Enrichment	>95%	Sussex Research Laboratories Inc.
Appearance	Off-white Foam	US Bio
Storage Temperature	+4°C or -20°C	LGC Standards, Sussex Research Laboratories Inc., US Bio

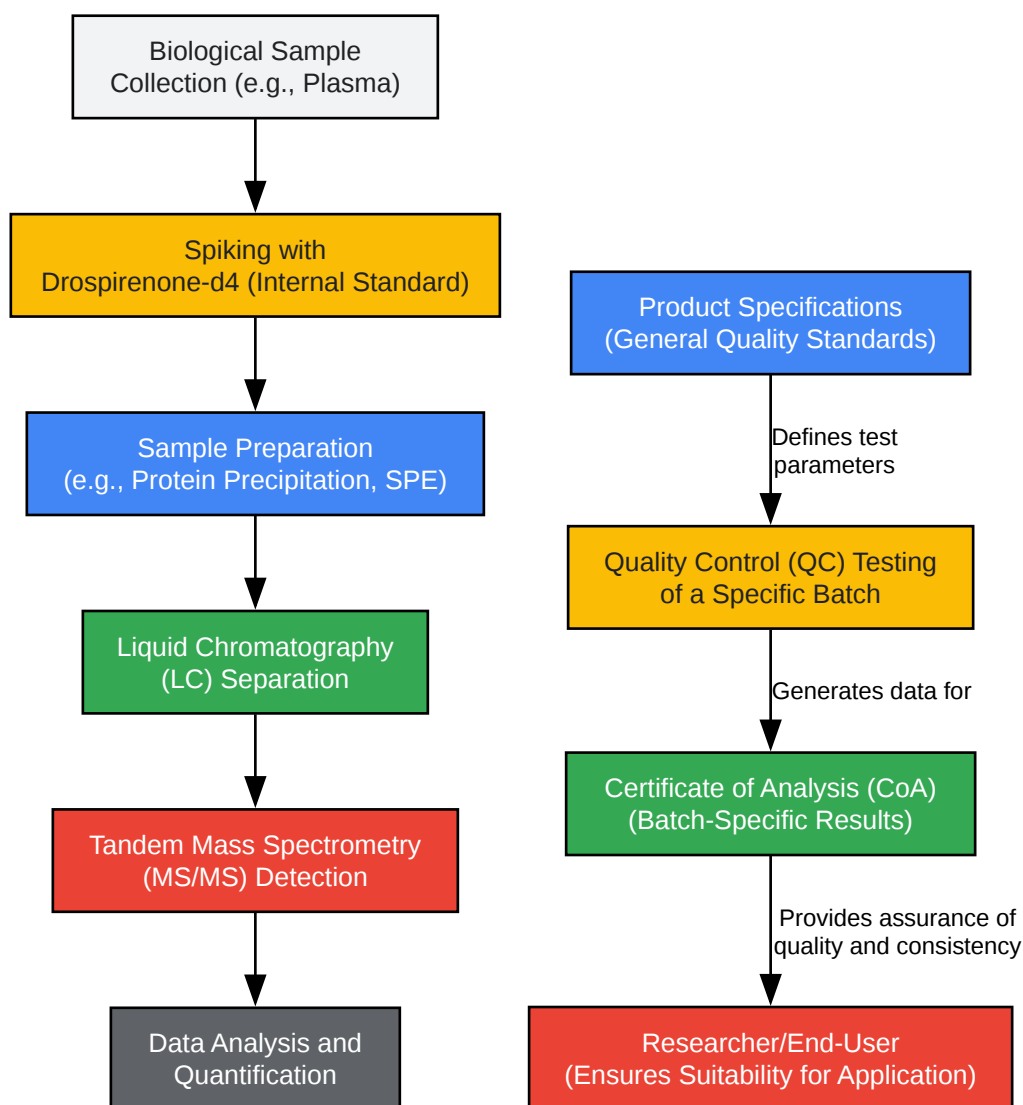
## Mechanism of Action of Drospirenone

Drospirenone, the parent compound of **Drospirenone-d4**, is a synthetic progestin with a pharmacological profile that closely resembles natural progesterone. Its primary mechanism of action involves binding to and activating progesterone receptors, which in a contraceptive context, leads to the inhibition of ovulation and alterations in the cervical mucus and endometrium.

Beyond its progestogenic activity, Drospirenone exhibits unique anti-mineralocorticoid and anti-androgenic properties. Its anti-mineralocorticoid activity results from its ability to antagonize aldosterone receptors, leading to a mild diuretic effect and a reduction in water retention. The

anti-androgenic effects are achieved by blocking androgen receptors, which can be beneficial in managing conditions like acne and hirsutism.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Drospirenone-d4 | CAS 2376035-94-6 | LGC Standards [lgcstandards.com]

- 3. Drospirenone-d4 | CAS 2376035-94-6 | LGC Standards [lgcstandards.com]
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